

# D-Glucamine (CAS 488-43-7): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *D-Glucamine*

Cat. No.: *B015948*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Glucamine** (CAS 488-43-7), a versatile amino sugar with significant applications in pharmaceutical formulations, biochemical research, and drug development. This document outlines its chemical and physical properties, safety information, synthesis, and involvement in biological pathways, supported by detailed experimental protocols and data visualizations.

## Core Chemical and Physical Properties

**D-Glucamine**, also known as 1-Amino-1-deoxy-D-glucitol, is a stable, white to almost white crystalline powder. Its structure, combining a primary amine with a sorbitol backbone, imparts unique characteristics valuable in various scientific applications.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **D-Glucamine**.

Table 1: General and Physical Properties of **D-Glucamine**

Property	Value	Reference(s)
CAS Number	488-43-7	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>5</sub>	[1][2]
Molecular Weight	181.19 g/mol	[2]
Appearance	White to almost white powder/crystal	[1]
Melting Point	126-128 °C (decomposes)	[1][2]
Boiling Point	314.29 °C (estimate)	[2]
Density	1.32 g/mL (estimate)	[2]
Optical Rotation [ $\alpha$ ] <sub>D</sub> <sup>20</sup>	-5° to -8° (c=10 in H <sub>2</sub> O)	[1]
pKa	11.96 ± 0.35 (predicted)	[2]
Flash Point	230 °C	[2]
Solubility	Slightly soluble in water.	[1]

Table 2: Identification and Registry Numbers

Identifier	Value	Reference(s)
Synonyms	1-Amino-1-deoxy-D-glucitol, 1-Amino-1-deoxysorbitol, Glycamine	[1][2]
PubChem CID	10266	[1]
MDL Number	MFCD00077776	[1][2]
EINECS	207-677-3	

## Safety and Handling

**D-Glucamine** is classified as causing serious eye irritation. Proper personal protective equipment, including safety goggles and gloves, should be worn when handling this compound.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard Statement	H319	Causes serious eye irritation	
Precautionary Statement	P264	Wash hands thoroughly after handling.	
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Precautionary Statement	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

## Applications in Research and Development

**D-Glucamine**'s unique properties make it a valuable compound in several fields:

- **Pharmaceutical Formulations:** It serves as an excipient, enhancing the solubility and stability of active pharmaceutical ingredients (APIs).[\[1\]](#)
- **Biochemical Research:** Used as a reagent in various assays and as a substrate for studying sugar transporter pathways.[\[1\]](#)
- **Diagnostic Applications:** Employed in the development of contrast agents for medical imaging.[\[1\]](#)
- **Cosmetics:** Utilized for its moisturizing properties in skincare products.[\[1\]](#)

- Food Industry: Acts as a sweetener and stabilizer.[\[1\]](#)

## Experimental Protocols

### Synthesis of D-Glucamine from D-Glucosamine Hydrochloride

This protocol is adapted from a patented method for the preparation of **D-Glucamine**.

Objective: To synthesize **D-Glucamine** by deprotonating D-Glucosamine Hydrochloride using an organic base in an ethanol solvent.

Materials:

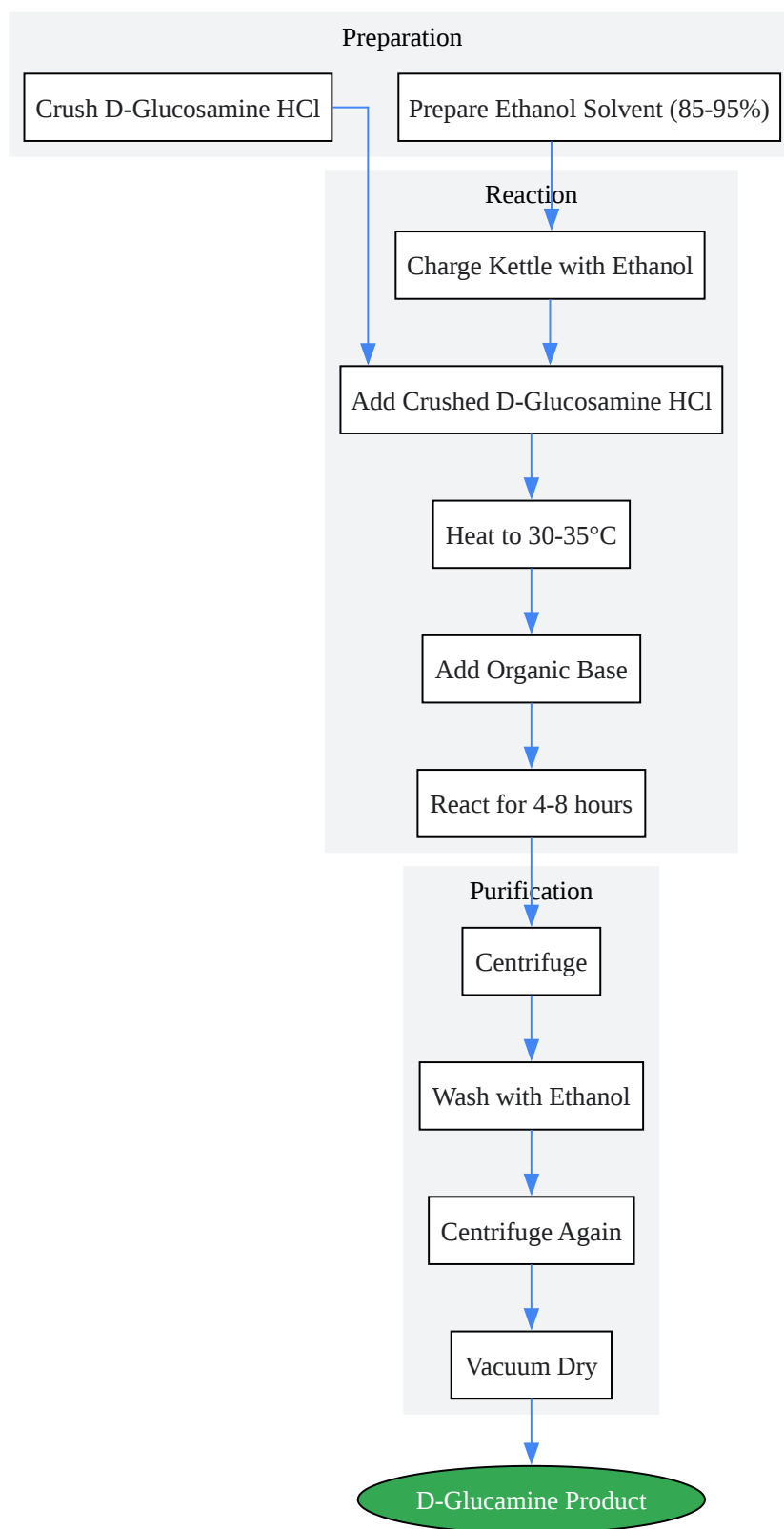
- D-Glucosamine Hydrochloride (crushed to 100 mesh)
- Ethanol (85-95%)
- Organic base (e.g., Triethylamine)
- 1500L reaction kettle with stirring and temperature control
- Centrifuge
- Vacuum dryer

Procedure:

- Charge the 1500L reaction kettle with the desired volume of 85-95% ethanol solvent. The mass-to-volume ratio of D-Glucosamine Hydrochloride to ethanol should be between 1:2.5 and 1:3.5 ( kg/L ).
- Begin stirring and add the crushed D-Glucosamine Hydrochloride to the ethanol.
- Adjust the temperature of the reaction mixture to 30-35 °C using the steam valve.
- Slowly pump the organic base into the reaction mixture while maintaining the temperature.
- Allow the reaction to proceed for 4-8 hours at 30-35 °C with continuous stirring.

- After the reaction is complete, transfer the slurry to a centrifuge to separate the solid product from the liquid.
- Wash the solid product by soaking it in fresh ethanol solvent, followed by another centrifugation step.
- Dry the resulting solid **D-Glucamine** in a vacuum dryer until a constant weight is achieved.

Logical Workflow for **D-Glucamine** Synthesis



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Caption: Workflow for the synthesis of **D-Glucamine**.

## Biochemical Assay: Quantification of D-Glucamine

This protocol is based on commercially available D-glucosamine assay kits and can be adapted for **D-Glucamine**. The principle involves the enzymatic conversion of the amino sugar, leading to the production of a quantifiable product (e.g., NADH), which can be measured spectrophotometrically at 340 nm.

Objective: To determine the concentration of **D-Glucamine** in a sample.

Materials:

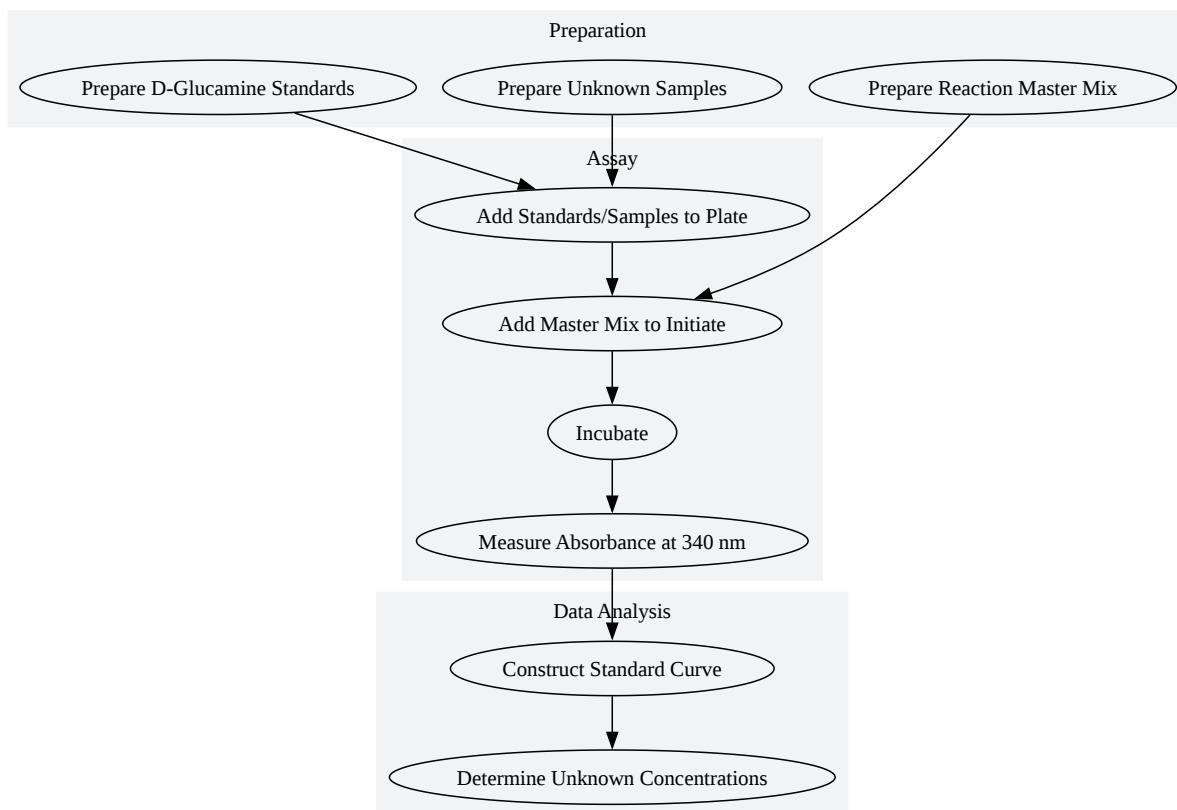
- **D-Glucamine** standard solutions
- Sample containing **D-Glucamine**
- Assay buffer (e.g., Tris-HCl or HEPES buffer, pH 7.5)
- ATP solution
- Hexokinase/Glucose-6-phosphate dehydrogenase enzyme mix
- NADP<sup>+</sup> solution
- Spectrophotometer (capable of reading at 340 nm)
- 96-well microplate or cuvettes

Procedure (Microplate Assay):

- Prepare a series of **D-Glucamine** standards of known concentrations (e.g., 0, 0.1, 0.2, 0.4, 0.6, 0.8, 1.0 mM).
- Prepare the unknown samples, diluting them if necessary to fall within the range of the standard curve.
- Prepare a reaction master mix containing assay buffer, ATP, NADP<sup>+</sup>, and the enzyme mix.
- To each well of the 96-well plate, add a specific volume of the standard or unknown sample.

- Initiate the reaction by adding the master mix to each well.
- Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a specified time (e.g., 15-30 minutes).
- Measure the absorbance at 340 nm using a microplate reader.
- Construct a standard curve by plotting the absorbance values of the standards against their concentrations.
- Determine the concentration of **D-Glucamine** in the unknown samples by interpolating their absorbance values on the standard curve.





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Caption: Workflow for the sugar transporter assay.

## Role in Signaling Pathways: Insights from D-Glucosamine

While research directly on the signaling pathways affected by **D-Glucosamine** is limited, studies on the structurally related compound D-glucosamine offer valuable insights. **D-Glucosamine** is the reduced sugar alcohol form of D-glucosamine (where the aldehyde group is reduced to a primary alcohol). This structural difference may lead to distinct biological activities. The following information pertains to D-glucosamine.

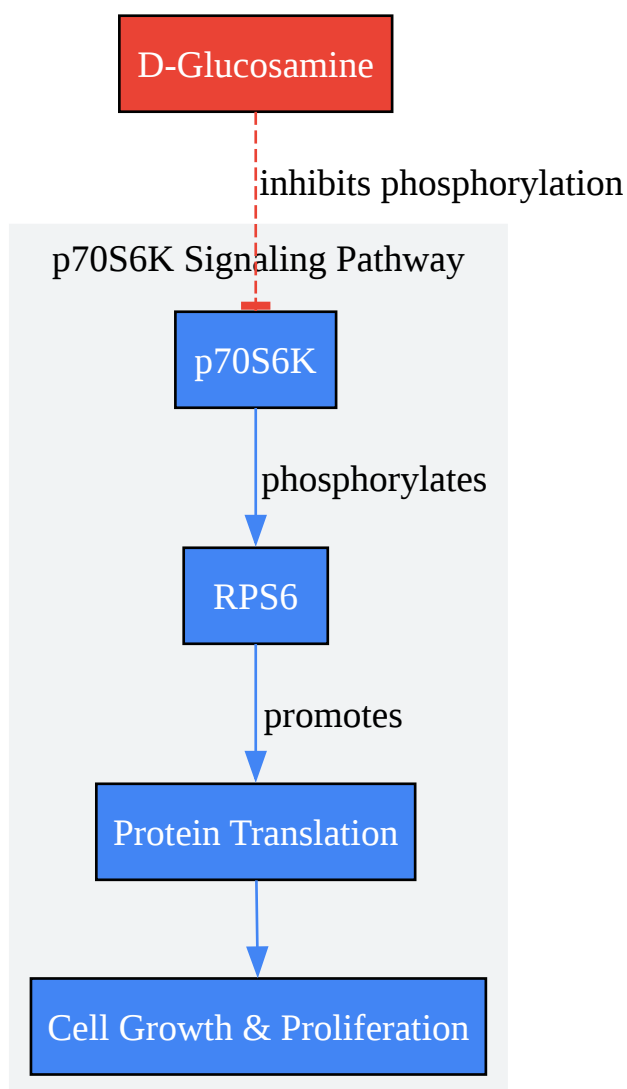
### Inhibition of the p70S6K Signaling Pathway

D-glucosamine has been shown to inhibit the proliferation of cancer cells by targeting the p70S6 kinase (p70S6K), a key regulator of protein synthesis and cell growth.

Mechanism:

- D-glucosamine treatment leads to a decrease in the phosphorylation of p70S6K and its downstream targets, such as the ribosomal protein S6 (RPS6).
- This inhibition of p70S6K activity is reported to be independent of the mTOR (mammalian target of rapamycin) signaling pathway.

Signaling Pathway Diagram: D-Glucosamine and p70S6K Inhibition



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Caption: D-Glucosamine inhibits the p70S6K pathway.

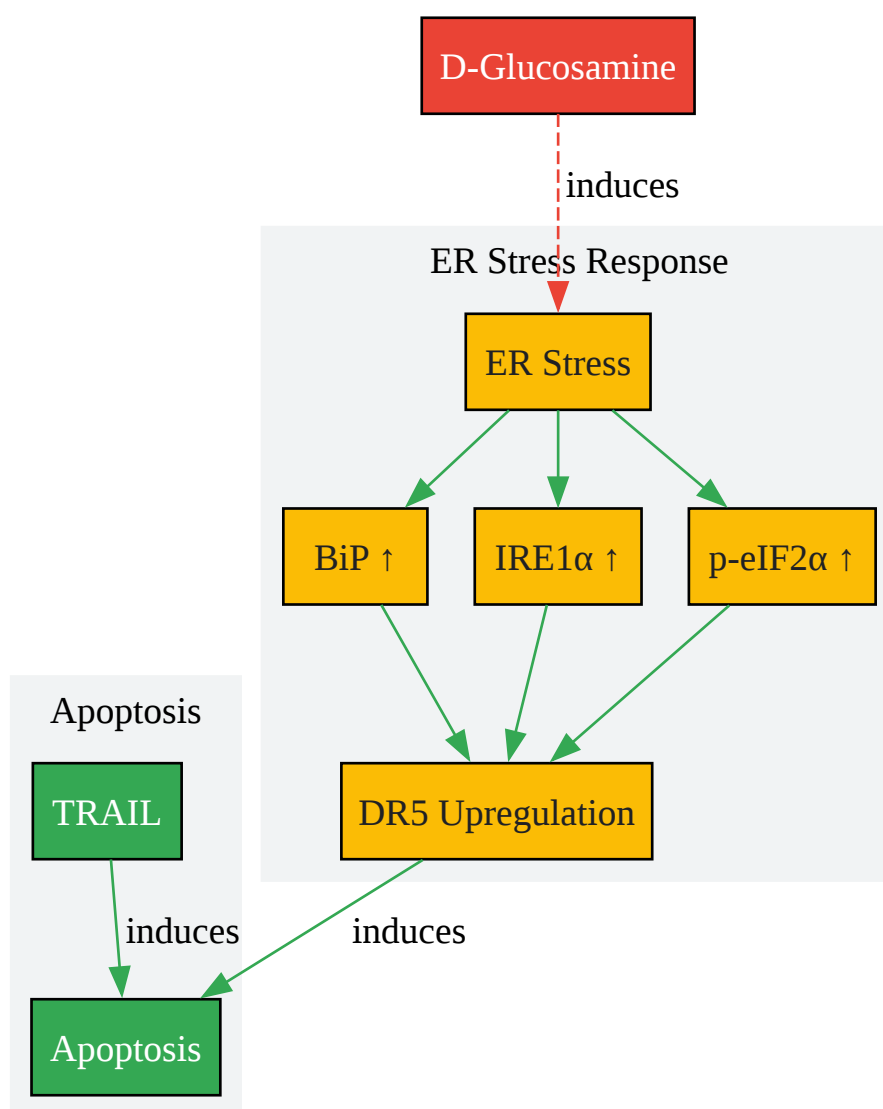
## Induction of Endoplasmic Reticulum (ER) Stress and Apoptosis

D-glucosamine can induce ER stress, a condition triggered by the accumulation of unfolded or misfolded proteins in the ER lumen. Prolonged ER stress can lead to programmed cell death, or apoptosis.

Mechanism:

- D-glucosamine treatment can lead to the upregulation of ER stress markers such as BiP (Binding immunoglobulin protein), IRE1 $\alpha$  (Inositol-requiring enzyme 1 $\alpha$ ), and phosphorylated eIF2 $\alpha$  (eukaryotic initiation factor 2 $\alpha$ ).
- This induction of ER stress can, in turn, upregulate the expression of Death Receptor 5 (DR5), sensitizing cells to TRAIL (TNF-related apoptosis-inducing ligand)-induced apoptosis.

Signaling Pathway Diagram: D-Glucosamine, ER Stress, and Apoptosis



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Caption: D-Glucosamine induces ER stress-mediated apoptosis.

## Conclusion

**D-Glucamine** (CAS 488-43-7) is a multifaceted amino sugar with a broad range of applications in scientific and industrial research. Its utility as a pharmaceutical excipient, a tool in biochemical assays, and a building block for more complex molecules underscores its importance in drug development and life sciences. The provided experimental protocols offer a starting point for the synthesis, quantification, and functional analysis of **D-Glucamine**. While direct research on its signaling effects is an area for future exploration, studies on the related compound D-glucosamine provide a valuable framework for investigating its potential biological activities. This guide serves as a comprehensive resource for professionals seeking to leverage the unique properties of **D-Glucamine** in their research and development endeavors.

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## References

- 1. D-glucosamine inhibits proliferation of human cancer cells through inhibition of p70S6K - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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